

# 2-Fluoro-6-[4-(methylthio)phenoxy]benzonitrile safety and handling

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## Compound of Interest

Compound Name:	2-Fluoro-6-[4-(methylthio)phenoxy]benzonitrile
Cat. No.:	B114222

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An In-Depth Technical Guide to the Safe Handling of **2-Fluoro-6-[4-(methylthio)phenoxy]benzonitrile**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the safety and handling considerations for **2-Fluoro-6-[4-(methylthio)phenoxy]benzonitrile**. Synthesizing available safety data and established laboratory best practices, this document is intended to serve as an essential resource for researchers, scientists, and drug development professionals. The guide delves into the chemical and physical properties, potential hazards, appropriate exposure controls, and emergency procedures associated with this compound. By providing a framework for risk assessment and management, this document aims to foster a culture of safety and scientific integrity in the laboratory.

## Compound Identification and Properties

**2-Fluoro-6-[4-(methylthio)phenoxy]benzonitrile** is a fluorinated aromatic nitrile with a methylthio-phenoxy substituent. Its unique structure makes it a valuable intermediate in medicinal chemistry and materials science. A thorough understanding of its properties is the foundation of its safe handling.

Property	Value	Source
CAS Number	148901-52-4	<a href="#">[1]</a>
Molecular Formula	C <sub>14</sub> H <sub>10</sub> FNOS	<a href="#">[1]</a>
Molecular Weight	259.3 g/mol	<a href="#">[1]</a>
Appearance	Not explicitly stated, likely a solid	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Solubility	Not available	N/A

## Hazard Identification and Toxicological Profile

Based on available Safety Data Sheets (SDS), **2-Fluoro-6-[4-(methylthio)phenoxy]benzonitrile** is classified as harmful and an irritant.[\[2\]](#) The primary routes of exposure are inhalation, skin contact, and ingestion.

### GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4)
- Acute Toxicity, Dermal (Category 4)
- Acute Toxicity, Inhalation (Category 4)
- Skin Corrosion/Irritation (Category 2)
- Serious Eye Damage/Eye Irritation (Category 2)
- Specific target organ toxicity — Single exposure (Category 3), Respiratory system

### Potential Health Effects:[\[2\]](#)

- Inhalation: Harmful if inhaled. Causes respiratory tract irritation.

- Skin Contact: Harmful if absorbed through the skin. Causes skin irritation.
- Eye Contact: Causes serious eye irritation.
- Ingestion: Harmful if swallowed. May cause irritation of the digestive tract.

#### Toxicological Data:

Specific LD50 and LC50 data for **2-Fluoro-6-[4-(methylthio)phenoxy]benzonitrile** are not currently available.<sup>[2]</sup> However, for the parent compound, benzonitrile, the following data is available and should be considered for risk assessment:

Route	Species	Value	Source
Oral LD50	Rat	700 mg/kg	[3]
Dermal LD50	Rabbit	1250 mg/kg	[3][4]
Inhalation LC50	Rat	950 ppm (8 h)	[3]

Carcinogenicity: This compound is not listed as a carcinogen by ACGIH, IARC, or NTP.<sup>[2]</sup>

## Safe Handling and Storage Protocols

A proactive approach to safety is paramount when working with this compound. The following protocols are designed to minimize exposure and ensure a safe laboratory environment.

## Engineering Controls

The primary line of defense is to handle **2-Fluoro-6-[4-(methylthio)phenoxy]benzonitrile** in a well-ventilated area.

- Fume Hood: All weighing, handling, and reactions should be conducted in a certified chemical fume hood to keep airborne concentrations low.<sup>[2]</sup>
- Safety Shower and Eyewash Station: A readily accessible and functional safety shower and eyewash station are mandatory in any laboratory where this compound is handled.<sup>[2]</sup>

## Personal Protective Equipment (PPE)

The appropriate selection and use of PPE is a critical barrier to exposure.

Caption: Required PPE for handling **2-Fluoro-6-[4-(methylthio)phenoxy]benzonitrile**.

- Eye Protection: Chemical safety goggles are required at all times.
- Skin Protection: A flame-retardant lab coat and compatible chemical-resistant gloves (e.g., nitrile) must be worn. Contaminated clothing should be removed and washed before reuse.
- Respiratory Protection: If engineering controls are not sufficient, a NIOSH-approved respirator should be used.[4]

## Handling Procedures

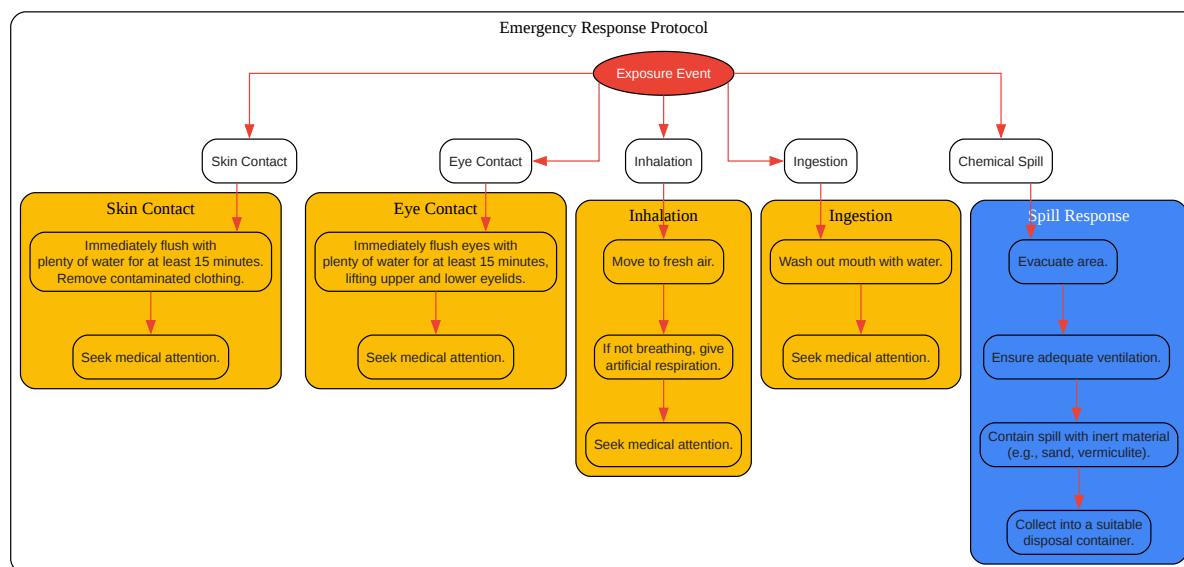
- Avoid breathing dust, vapor, mist, or gas.[2]
- Avoid contact with skin and eyes.[2]
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

## Storage

- Store in a cool, dry, and well-ventilated place.[2]
- Keep the container tightly closed.[2]
- Store away from incompatible materials such as strong oxidizing agents.[4][5]

## Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.



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Caption: Emergency response workflow for incidents involving the compound.

## First-Aid Measures[2]

- After Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.

- After Skin Contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.
- After Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.
- After Ingestion: Get medical aid. Wash mouth out with water.

## Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[\[2\]](#)
- Special Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[\[4\]](#) Hazardous decomposition products include hydrogen cyanide, nitrogen oxides, carbon monoxide, oxides of sulfur, carbon dioxide, fluorine, and hydrogen fluoride gas.[\[2\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[2\]](#)

## Accidental Release Measures

- Personal Precautions: Use proper personal protective equipment as indicated in Section 3.2.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Vacuum or sweep up material and place it into a suitable disposal container.[\[2\]](#)

## Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[4\]](#) Dispose of contents/container to an approved waste disposal plant.

## Conclusion

While **2-Fluoro-6-[4-(methylthio)phenoxy]benzonitrile** is a valuable compound in research and development, its handling requires a comprehensive understanding of its potential hazards and the implementation of robust safety protocols. Adherence to the guidelines outlined in this document will help ensure the safety of laboratory personnel and the integrity of the research.

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